

Essential Safety and Logistics for Handling Intermediate of Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$

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Compound of Interest

Compound Name: *Intermediate of tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$*

Cat. No.: *B140767*

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling the **Intermediate of Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$** . The following procedures are designed to ensure the safe handling and disposal of this isotopically labeled compound.

Hazard Identification and Personal Protective Equipment (PPE)

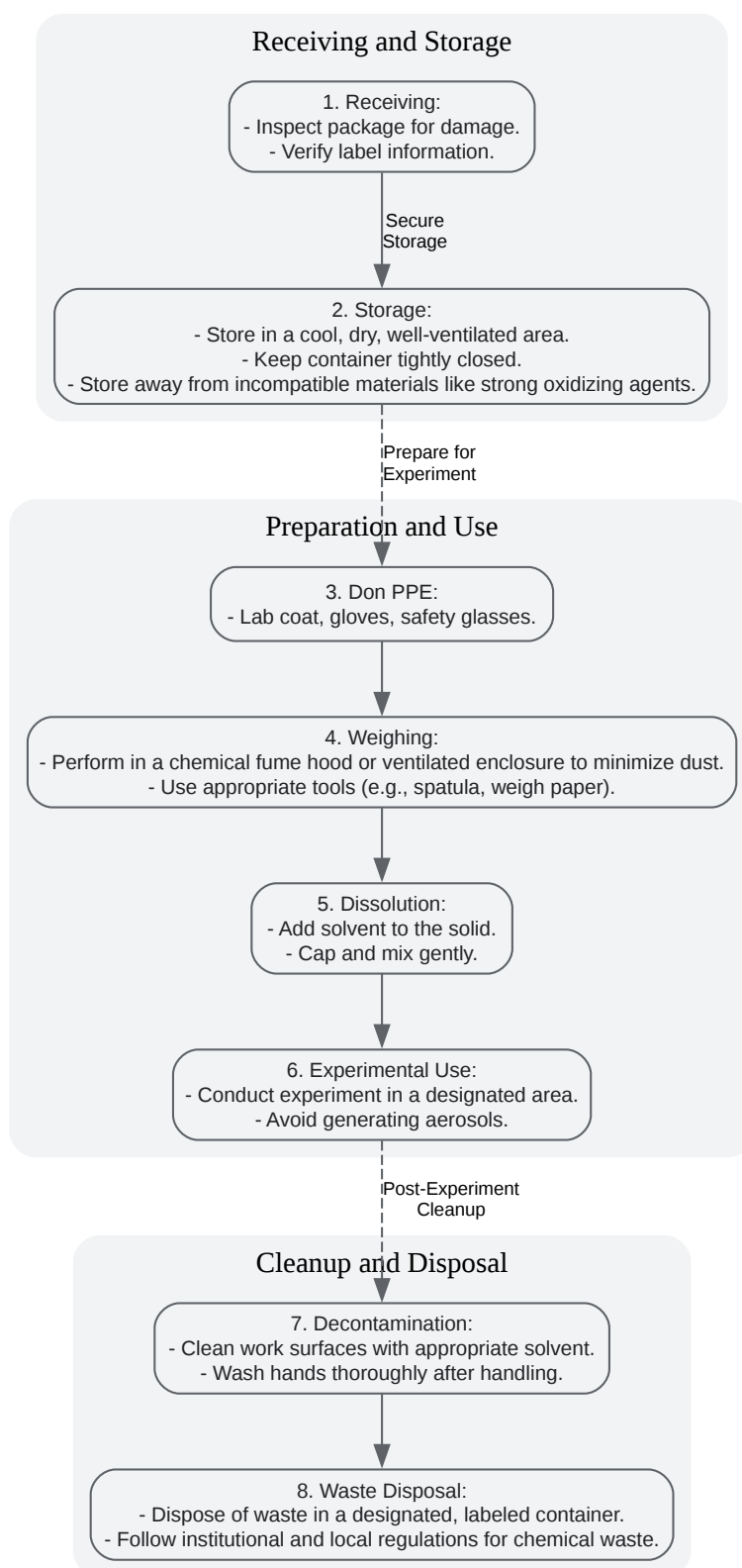
While a specific Safety Data Sheet (SDS) for the **Intermediate of Tranexamic Acid- $^{13}\text{C}_2,^{15}\text{N}$** is not readily available, the safety profile is expected to be similar to that of tranexamic acid. Tranexamic acid is known to cause skin, eye, and respiratory irritation[1][2][3]. The isotopic labels (Carbon-13 and Nitrogen-15) are stable and not radioactive; therefore, no additional precautions beyond those for the unlabeled compound are necessary[4][5].

Recommended Personal Protective Equipment (PPE)

Equipment	Specification	Purpose
Eye Protection	Safety glasses with side shields or splash goggles[6][7][8].	To protect eyes from splashes or airborne particles.
Hand Protection	Nitrile or latex gloves[6][7].	To prevent skin contact with the chemical.
Body Protection	Laboratory coat[6].	To protect skin and clothing from contamination.
Respiratory Protection	Not generally required under normal use with adequate ventilation. A disposable mask (N95) may be used if dust or aerosols are generated[6][7].	To prevent inhalation of airborne particles.

Operational Plan: Step-by-Step Handling Procedure

This workflow outlines the safe handling of the **Intermediate of Tranexamic Acid-13C2,15N** from receipt to experimental use.



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Figure 1. Workflow for Handling **Intermediate of Tranexamic Acid-13C2,15N**.

Experimental Protocol: Weighing and Dissolving the Compound

- Preparation: Ensure the chemical fume hood is operational and the work area is clean and uncluttered.
- Don PPE: Put on a lab coat, safety glasses, and nitrile gloves.
- Tare Balance: Place a clean, appropriately sized weigh boat on the analytical balance and tare it.
- Weighing: Carefully transfer the desired amount of the **Intermediate of Tranexamic Acid-13C2,15N** to the weigh boat using a clean spatula. Record the mass.
- Transfer: Carefully transfer the weighed solid to the reaction vessel.
- Dissolution: Add the appropriate solvent to the reaction vessel.
- Mixing: Gently swirl or stir the mixture until the solid is fully dissolved.
- Cleanup: Dispose of the weigh boat and any contaminated materials in the designated chemical waste container. Clean the spatula and work surface.

Disposal Plan

Proper disposal of chemical waste is crucial for laboratory safety and environmental protection.

Waste Segregation and Disposal Procedures

Waste Type	Disposal Container	Disposal Procedure
Solid Waste	Labeled solid chemical waste container.	Includes unused compound, contaminated weigh boats, and gloves.
Liquid Waste	Labeled liquid chemical waste container compatible with the solvent used.	Includes reaction mixtures and solvent used for cleaning glassware.
Sharps Waste	Designated sharps container.	Includes any contaminated needles or other sharp objects.

Key Disposal Considerations:

- **Labeling:** All waste containers must be clearly labeled with the chemical name and major components.
- **Segregation:** Do not mix different types of chemical waste. Stable isotope-labeled waste does not need to be segregated from other chemical waste unless the unlabeled compound requires it[5].
- **Regulations:** All chemical waste must be disposed of in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines[4].

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